

# Essential Safety and Operational Guidance for Handling 6-Formyl-isoophiopogonanone A

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## Compound of Interest

Compound Name: 6-Formyl-isoophiopogonanone A

Cat. No.: B1250278

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling novel compounds like **6-Formyl-isoophiopogonanone A**. This homoisoflavonoid, extracted from *Ophiopogon japonicus*, shows antioxidant activity and is utilized in research settings. Adherence to strict safety protocols is crucial to minimize exposure and mitigate potential risks. The following guide provides essential information on personal protective equipment (PPE), safe handling procedures, and disposal methods.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The required level of protection may vary depending on the specific laboratory procedure being performed.

Operation	Eye/Face Protection	Skin Protection	Respiratory Protection
Handling Solid Compound	Safety glasses with side shields	Nitrile or neoprene gloves, lab coat	Recommended if weighing outside a ventilated enclosure
Preparing Solutions	Chemical splash goggles or a face shield	Nitrile or neoprene gloves, chemically resistant lab coat or apron	Required if not working in a fume hood or ventilated enclosure
Administering to Cell Cultures or Animals	Safety glasses with side shields	Nitrile or neoprene gloves, lab coat	Not generally required if performed in a biological safety cabinet
Cleaning Spills	Chemical splash goggles and face shield	Heavy-duty nitrile or	

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